

An In-depth Technical Guide to Two Investigational IL-17 Modulators

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Compound of Interest

Compound Name: *IL-17 modulator 2*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the structure, synthesis, and biological activity of two distinct small molecule modulators of Interleukin-17 (IL-17), a key cytokine implicated in various autoimmune and inflammatory diseases. The information is curated for researchers and professionals involved in drug discovery and development.

Core Compounds Overview

This guide focuses on two compounds, each referred to as "**IL-17 Modulator 2**" in various commercial contexts, highlighting the need for precise identification based on their patent and compound numbers.

- IL-17A Modulator-2 (Example 27): A potent IL-17A modulator originating from patent WO2021239743A1.
- **IL-17 Modulator 2** (Compound 159): An orally active modulator of IL-17 from patent US9284283B2, noted for its effects on downstream inflammatory mediators.

Chemical Structure and Properties

A clear understanding of the chemical structure is fundamental to understanding the mechanism of action and developing structure-activity relationships.

IL-17A Modulator-2 (Example 27 from WO2021239743A1)

- Chemical Name: N-(1,3-dimethyl-1H-pyrazol-4-yl)-4-((4-oxo-3,4-dihydro-5H-imidazo[5,1-b]quinazolin-5-yl)methyl)benzamide
- CAS Number: 2748749-47-3
- Molecular Formula: C₃₃H₃₁N₅O₅
- Molecular Weight: 577.63 g/mol

Table 1: Physicochemical Properties of IL-17A Modulator-2 (Example 27)

Property	Value
Molecular Formula	C ₃₃ H ₃₁ N ₅ O ₅
Molecular Weight	577.63
CAS Number	2748749-47-3
pIC ₅₀	8.3[1]

IL-17 Modulator 2 (Compound 159 from US9284283B2)

- Chemical Name: (S)-N-(4-cyanophenyl)-3-(1-(3-(2-hydroxypropan-2-yl)benzoyl)piperidin-2-yl)propanamide
- CAS Number: 1449208-36-9

Table 2: Physicochemical and Biological Properties of IL-17 Modulator 2 (Compound 159)

Property	Value/Observation
CAS Number	1449208-36-9
Biological Activity	Significantly reduces IL-6, IFN-γ, and edema[2] [3]
Activity Profile	Orally active modulator of IL-17[2][3]

Synthesis Protocols

The synthesis of these modulators involves multi-step chemical processes as detailed in their respective patents.

Synthesis of IL-17A Modulator-2 (Example 27)

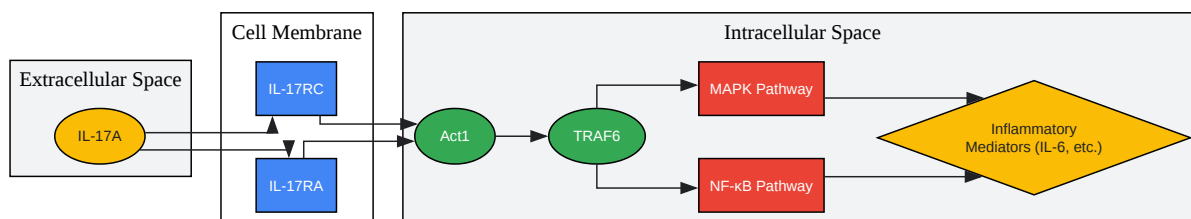
The synthesis of N-(1,3-dimethyl-1H-pyrazol-4-yl)-4-((4-oxo-3,4-dihydro-5H-imidazo[5,1-b]quinazolin-5-yl)methyl)benzamide is described in patent WO2021239743A1. The general synthetic strategy involves the coupling of key intermediates, likely a substituted benzamide and a quinazolinone moiety. Researchers should refer to "Example 27" within the experimental section of patent WO2021239743A1 for a detailed, step-by-step protocol.

Synthesis of IL-17 Modulator 2 (Compound 159)

The synthesis of (S)-N-(4-cyanophenyl)-3-(1-(3-(2-hydroxypropan-2-yl)benzoyl)piperidin-2-yl)propanamide is detailed in patent US9284283B2. The synthesis likely involves the acylation of a piperidine derivative followed by amidation. For the precise, step-by-step synthesis protocol, refer to the experimental section for "Compound 159" in patent US9284283B2.

IL-17 Signaling Pathway and Mechanism of Action

IL-17A, a key pro-inflammatory cytokine, signals through a receptor complex of IL-17RA and IL-17RC. This interaction recruits the adaptor protein Act1, leading to the activation of downstream signaling cascades, including NF-κB and MAPK pathways. These pathways ultimately drive the expression of various inflammatory mediators such as cytokines (e.g., IL-6) and chemokines. Small molecule modulators of IL-17 aim to disrupt the initial protein-protein interaction between IL-17A and its receptor, thereby inhibiting the downstream inflammatory signaling.



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Caption: IL-17 Signaling Pathway.

Experimental Protocols

Detailed experimental protocols are crucial for the evaluation of IL-17 modulators.

pIC₅₀ Determination for IL-17A Modulators

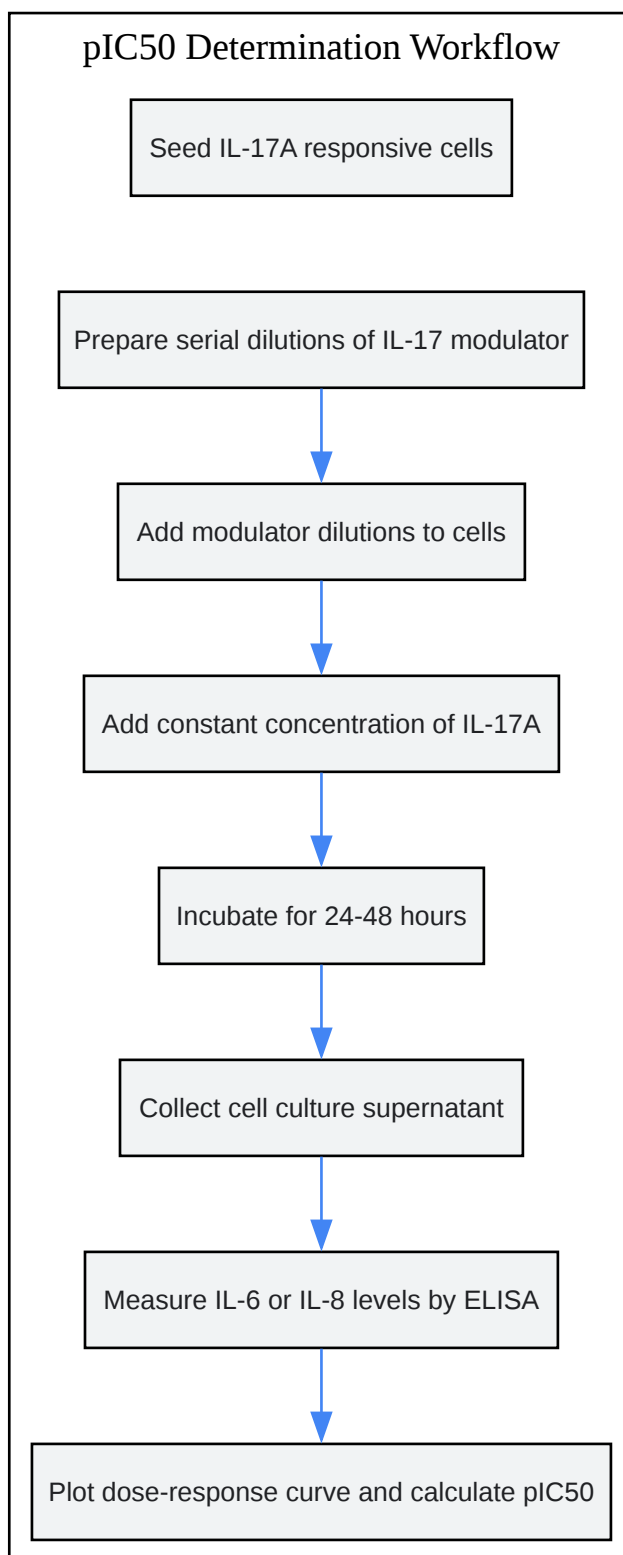
The pIC₅₀ value, representing the negative logarithm of the half-maximal inhibitory concentration (IC₅₀), is a standard measure of antagonist potency.

Objective: To determine the potency of an IL-17A modulator in inhibiting the IL-17A-induced cellular response.

General Protocol Outline:

- **Cell Culture:** Utilize a cell line responsive to IL-17A, such as human dermal fibroblasts or keratinocytes.
- **Stimulation:** Treat the cells with a fixed concentration of recombinant human IL-17A.
- **Inhibitor Treatment:** Concurrently treat the cells with a serial dilution of the IL-17 modulator.
- **Endpoint Measurement:** After a suitable incubation period, measure the level of a downstream inflammatory mediator, typically IL-6 or IL-8, in the cell culture supernatant using an ELISA (Enzyme-Linked Immunosorbent Assay).

- Data Analysis: Plot the concentration of the inflammatory mediator against the logarithm of the modulator concentration. Fit the data to a four-parameter logistic equation to determine the IC_{50} value. The pIC_{50} is then calculated as $-\log(IC_{50})$.



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Caption: Workflow for pIC₅₀ Determination.

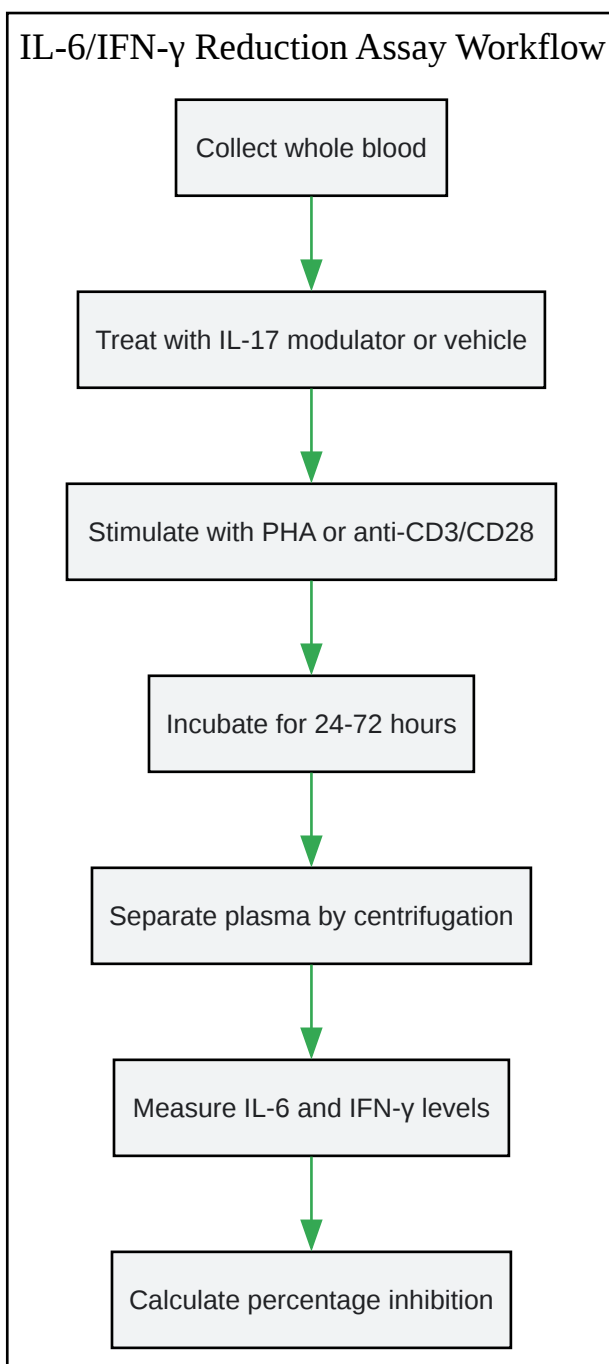
IL-6 and IFN- γ Secretion Assay

This assay is designed to assess the in vivo or ex vivo efficacy of an IL-17 modulator in reducing the production of key inflammatory cytokines.

Objective: To measure the effect of an IL-17 modulator on IL-6 and IFN- γ levels in a relevant biological system.

General Protocol Outline (Ex Vivo Whole Blood Assay):

- **Blood Collection:** Collect whole blood from healthy donors or relevant animal models.
- **Stimulation:** Stimulate the whole blood with a pro-inflammatory agent known to induce IL-17, such as phytohemagglutinin (PHA) or anti-CD3/anti-CD28 antibodies.
- **Inhibitor Treatment:** Concurrently treat the stimulated blood samples with various concentrations of the IL-17 modulator.
- **Incubation:** Incubate the samples for a defined period (e.g., 24-72 hours) at 37°C in a humidified incubator.
- **Plasma Separation:** Centrifuge the blood samples to separate the plasma.
- **Cytokine Measurement:** Quantify the levels of IL-6 and IFN- γ in the plasma using a multiplex cytokine assay (e.g., Luminex) or individual ELISAs.
- **Data Analysis:** Compare the cytokine levels in the modulator-treated samples to the vehicle-treated controls to determine the percentage of inhibition.



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Caption: Workflow for IL-6 and IFN- γ Reduction Assay.

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